

Introduction: The Importance of Measuring Mass per Unit Area

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Compound of Interest

Compound Name: D5261

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The mass per unit area of a geotextile is a fundamental property that influences its physical and mechanical performance, including strength, permeability, and filtration characteristics. The ASTM **D5261** standard provides a uniform procedure for this measurement, ensuring consistency and comparability of data across the industry. This test method is widely used for quality control to ensure that geotextile materials meet the specifications required for their intended application.^{[1][2][3][4]}

The Genesis of ASTM D5261: The Initial Standard (D5261-92)

The first iteration of the standard, ASTM **D5261-92**, was approved in 1992. It established the foundational methodology for measuring the mass per unit area of geotextiles. The core principle of the test method involves cutting a number of specimens of known dimensions from a sample, weighing them, and then calculating the average mass per unit area.^[2]

Experimental Protocol of ASTM D5261-92

The initial experimental protocol for ASTM **D5261-92** can be summarized as follows:

- **Apparatus:** A balance capable of weighing to the nearest 0.01 g and a cutting die or other method to ensure accurate specimen dimensions.
- **Specimen Preparation:** Test specimens of known dimensions are cut from various locations across the full width of the laboratory sample.^[2]

- **Conditioning:** Test specimens are brought to moisture equilibrium in a standard atmosphere for testing geotextiles, which is defined as air maintained at a relative humidity of $65 \pm 5\%$ and a temperature of $21 \pm 2^\circ\text{C}$ ($70 \pm 4^\circ\text{F}$).^[2] Equilibrium is considered reached when the change in mass of the specimen in successive weighings at intervals of not less than 2 hours does not exceed 0.1% of the specimen's mass.
- **Procedure:** Each conditioned specimen is weighed separately to the nearest 0.01 g.
- **Calculation:** The mass per unit area for each specimen is calculated by dividing the mass of the specimen by its area. The average of these values is then reported as the mass per unit area of the geotextile.

Evolution and Revisions: From D5261-92 to D5261-10

The **D5261-92** standard was reapproved in 2003, indicating its continued relevance and use without significant changes. However, in 2010, a revised version, ASTM **D5261-10**, was published. This update introduced several refinements to the test method.

Key Changes in ASTM D5261-10

While the fundamental principle of the test remained the same, the **D5261-10** version introduced more specific guidance and referenced updated related standards. A significant aspect of the 2010 revision was the inclusion of more detailed terminology and references to other relevant ASTM standards, such as D123 for terminology relating to textiles and D4439 for terminology for geosynthetics.^[5]

The core experimental protocol of **D5261-10** remained largely consistent with the 1992 version, but with a greater emphasis on procedural clarity.

The Current Standard: ASTM D5261-10 (Reapproved 2018 and 2024)

The 2010 version of the standard has been subsequently reapproved, with the current active version being **D5261-10R24**.^{[6][7]} This indicates that the methodology established in 2010 continues to be the accepted industry practice.

A noteworthy event in the standard's history is its temporary withdrawal in 2018, as indicated by the designation ASTM **D5261**-10(2018). The reasons for this withdrawal and subsequent reinstatement are not detailed in the readily available documentation but may have been related to administrative review cycles or efforts to harmonize with other standards.

Summary of Quantitative Data and Experimental Protocols

The quantitative data derived from the ASTM **D5261** test is the mass per unit area, typically expressed in grams per square meter (g/m²) or ounces per square yard (oz/yd²). The precision and bias of the test method are important considerations. The standard notes that because the value of mass per unit area can only be defined in terms of a test method, there is no bias.^[5]

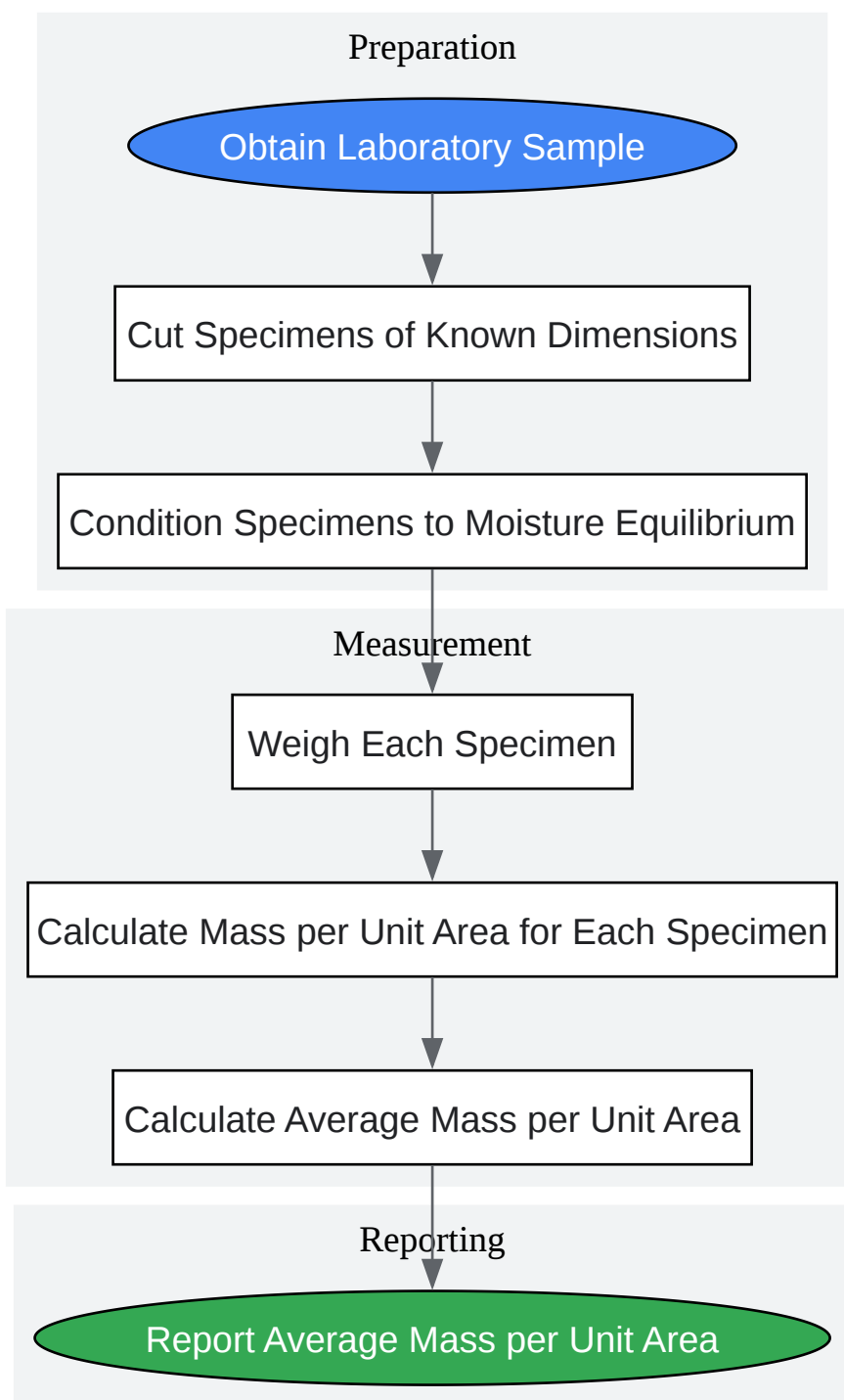
The following table summarizes the key aspects of the experimental protocol across the different versions of the standard, based on available information.

Parameter	ASTM D5261-92	ASTM D5261-10 & D5261-10R24
Apparatus	Balance (to 0.01 g), Cutting device	Balance (to 0.01 g), Cutting device
Specimen Size	Known dimensions	Known dimensions
Number of Specimens	Multiple specimens from various locations	Multiple specimens from various locations
Conditioning	21 ± 2°C (70 ± 4°F), 65 ± 5% RH	21 ± 2°C (70 ± 4°F), 65 ± 5% RH
Equilibrium Criteria	Change in mass ≤ 0.1% over ≥ 2 hours	Change in mass ≤ 0.1% over ≥ 2 hours
Reporting	Average mass per unit area	Average mass per unit area

Experimental Workflow Diagram

The following diagram illustrates the general experimental workflow for determining the mass per unit area of geotextiles according to the ASTM **D5261** standard. This workflow has

remained consistent throughout the evolution of the standard.



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General experimental workflow for ASTM **D5261**.

Logical Relationship of the Standard's Evolution

The historical development of ASTM **D5261** reflects a process of refinement and clarification rather than fundamental changes to the test method. The following diagram illustrates the logical progression of the standard.



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Evolution of the ASTM **D5261** standard.

Conclusion

The ASTM **D5261** standard has been a stable and reliable method for determining the mass per unit area of geotextiles for over three decades. Its historical development has been characterized by minor revisions aimed at improving clarity and alignment with other industry standards. For researchers, scientists, and drug development professionals who may utilize geotextiles in specialized applications, understanding the consistency and rigor of this standard provides confidence in the quality and specification of these materials. The core methodology has stood the test of time, ensuring that data generated today is comparable to historical data, a crucial aspect for long-term studies and material performance evaluation.

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References

- 1. standards.iteh.ai [standards.iteh.ai]
- 2. eurolab.net [eurolab.net]
- 3. standards.iteh.ai [standards.iteh.ai]

- 4. webstore.ansi.org [webstore.ansi.org]
- 5. storethinghiem.vn [storethinghiem.vn]
- 6. scribd.com [scribd.com]
- 7. store.astm.org [store.astm.org]
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